

Application Notes and Protocols for MSI-1436 in Cell Culture

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Compound of Interest

Compound Name: MSI-1436

Cat. No.: B1662500

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Introduction

MSI-1436, also known as Trodusquemine, is a selective, non-competitive, allosteric inhibitor of protein-tyrosine phosphatase 1B (PTP1B).^{[1][2]} PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a significant target in the study of metabolic diseases such as obesity and diabetes.^{[3][4]} **MSI-1436** has demonstrated potential in preclinical studies for its ability to modulate these pathways and has been utilized in various in vitro cell culture models to investigate its cellular effects.^{[5][6][7]} These application notes provide a detailed protocol for the dissolution and use of **MSI-1436** in cell culture experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **MSI-1436** (Trodusquemine lactate), the commonly used salt form for in vitro studies.

Parameter	Value	Notes
Molecular Weight	1000.17 g/mol	For MSI-1436 lactate.
Solubility		
		May require sonication and warming for complete dissolution. It is recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic.
Dimethyl Sulfoxide (DMSO)	54 mg/mL (53.99 mM)	
0.1 M Hydrochloric Acid (HCl)	50 mg/mL (49.99 mM)	Requires sonication and pH adjustment to 4 with HCl.
Ethanol	Data not readily available	It is recommended to test solubility in a small amount first.
In Vitro IC ₅₀	~1 μ M	For PTP1B inhibition. MSI-1436 shows a 200-fold preference over TCPTP (IC ₅₀ of 224 μ M).[3]
Recommended Stock Solution Concentration	1 mM - 10 mM in DMSO	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.
Reported Working Concentrations in Cell Culture	0.1 μ M - 100 μ M	The optimal concentration is cell-type dependent. Commonly reported concentrations include 1 μ M, 5 μ M, and 10 μ M.[5]
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years	Store in sealed, airtight vials to protect from moisture.

Experimental Protocols

Protocol for Preparation of MSI-1436 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **MSI-1436** lactate in DMSO.

Materials:

- **MSI-1436** lactate powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Calculate the required mass of **MSI-1436** lactate:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 1000.17 \text{ g/mol} = 10.0017 \text{ mg}$
 - Accurately weigh out approximately 10 mg of **MSI-1436** lactate powder.
- Dissolution in DMSO:
 - Add the weighed **MSI-1436** lactate to a sterile tube.
 - Add the calculated volume of sterile DMSO to achieve a final concentration of 10 mM. For 10 mg of **MSI-1436** lactate, this would be 1 mL of DMSO.

- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Ensure Complete Dissolution (if necessary):
 - If the compound does not fully dissolve, briefly warm the solution in a 37°C water bath or sonicate for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light and moisture.

Protocol for Preparing Working Solutions and Treating Cells

This protocol outlines the preparation of a working solution and the treatment of adherent cells in culture.

Materials:

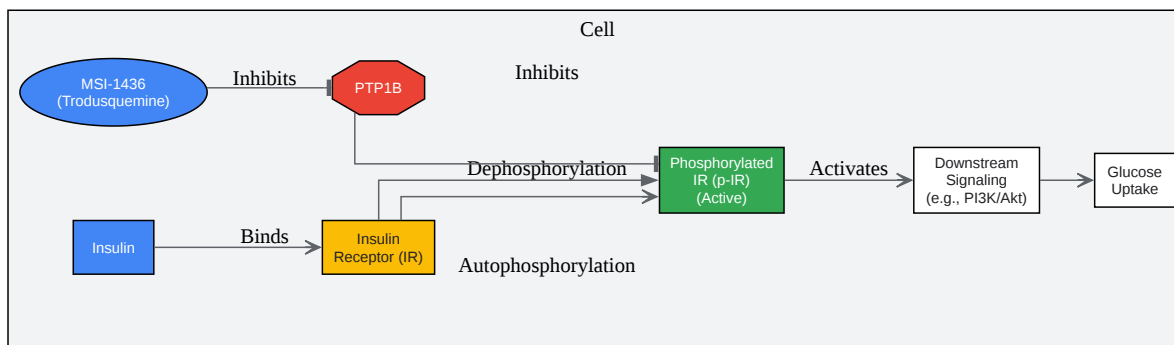
- 10 mM **MSI-1436** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Adherent cells seeded in multi-well plates, flasks, or dishes
- Sterile serological pipettes and micropipette tips

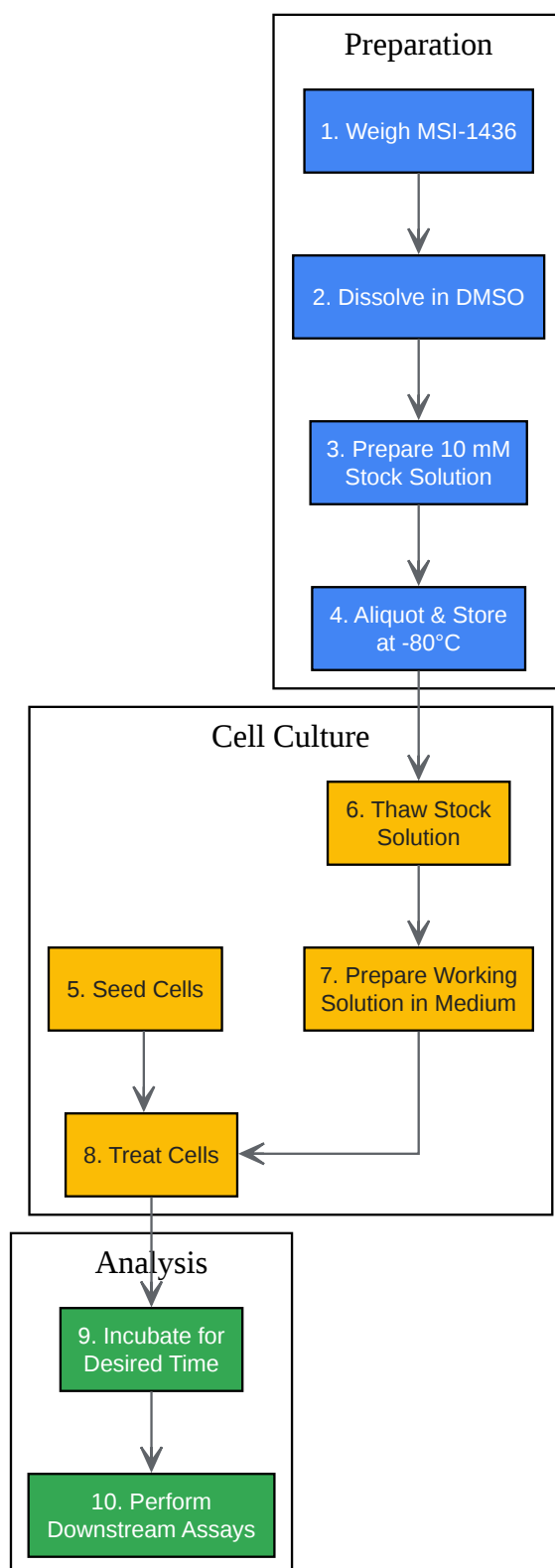
Procedure:

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **MSI-1436** stock solution at room temperature.
- Prepare the Working Solution:
 - Dilute the stock solution in complete cell culture medium to the desired final working concentration.
 - Example for a 10 μ M working solution:
 - To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, perform a 1:1000 dilution.
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed complete cell culture medium.
 - Gently mix by pipetting up and down.
- Treating the Cells:
 - Remove the existing culture medium from the cells.
 - Add the freshly prepared **MSI-1436** working solution to the cells.
 - Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent toxicity.
 - Include a vehicle control group treated with the same concentration of DMSO as the **MSI-1436**-treated group.
 - Incubate the cells for the desired experimental duration.

Visualizations

Signaling Pathway of MSI-1436





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